

Equilibrium Solubility of 3-Nitrophthalic Acid in Water: A Comparative Analysis

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Compound of Interest

Compound Name: 3-Nitrophthalic acid

Cat. No.: B027452

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This guide provides a comprehensive overview of the equilibrium solubility data for **3-Nitrophthalic acid** in water, presenting a comparative analysis with related compounds. The information is intended for researchers, scientists, and professionals in drug development who require accurate solubility data for process optimization, purification, and formulation.

Data Presentation

The solubility of **3-Nitrophthalic acid** in water demonstrates a positive correlation with temperature; as the temperature increases, so does the solubility.[1][2][3] This trend is crucial for designing crystallization processes.[4]

Table 1: Equilibrium Solubility of **3-Nitrophthalic Acid** in Water at Various Temperatures

Temperature (K)	Temperature (°C)	Mole Fraction Solubility (10 ⁻³ x)
285.15	12.00	0.98
298.15	25.00	1.42
313.15	40.00	2.56
328.15	55.00	4.89
348.15	75.00	9.56

Data sourced from Zhao, H. et al. (2007).[1]

For comparative purposes, the solubility of **3-Nitrophthalic acid** is presented alongside its isomer, 4-Nitrophthalic acid, and the parent compound, Phthalic acid. At the same temperature, 4-Nitrophthalic acid exhibits greater solubility in water than **3-Nitrophthalic acid**. Phthalic acid is moderately soluble in water.

Table 2: Comparative Solubility in Water at 25 °C (298.15 K)

Compound	Molar Mass (g/mol)	Solubility (g/100 mL)
3-Nitrophthalic Acid	211.13	~0.30
4-Nitrophthalic Acid	211.13	> 0.30
Phthalic Acid	166.13	~0.18

Note: The solubility of **3-Nitrophthalic acid** was calculated from its mole fraction solubility at 298.15 K. The solubility of 4-Nitrophthalic acid is noted to be greater than its 3-nitro isomer. Phthalic acid solubility is provided at 25 °C.

Experimental Protocols

The determination of equilibrium solubility is a critical procedure in physical chemistry and chemical engineering. The data presented in this guide was primarily obtained using Schreinemaker's wet residue method. An alternative method for solubility determination is the laser monitoring observation technique.

Schreinemaker's Wet Residue Method

This gravimetric method is employed to determine the composition of the solid phase in equilibrium with the saturated solution, thereby establishing the solid-liquid equilibrium.

Experimental Steps:

- Preparation of Saturated Solution: An excess amount of the solute (**3-Nitrophthalic acid**) is added to the solvent (water) in a jacketed vessel to create a slurry.

- **Equilibration:** The mixture is continuously stirred in a thermostat-controlled water bath to maintain a constant temperature. The system is allowed to reach equilibrium over an extended period. To ensure equilibrium is reached, measurements are repeated after a minimum of three additional days, and by approaching equilibrium from a state of supersaturation.
- **Sampling:** Once equilibrium is established, stirring is ceased to allow the solid phase to settle. A sample of the clear supernatant liquid is carefully withdrawn using a syringe fitted with a filter. A sample of the wet residue (solid phase + entrained mother liquor) is also collected.
- **Analysis:** The concentration of the solute in the saturated solution is determined using High-Performance Liquid Chromatography (HPLC). The composition of the wet residue is also analyzed.
- **Data Correlation:** The experimental solubility data is then correlated using an empirical equation to model the temperature dependence of solubility.

Laser Monitoring Observation Technique

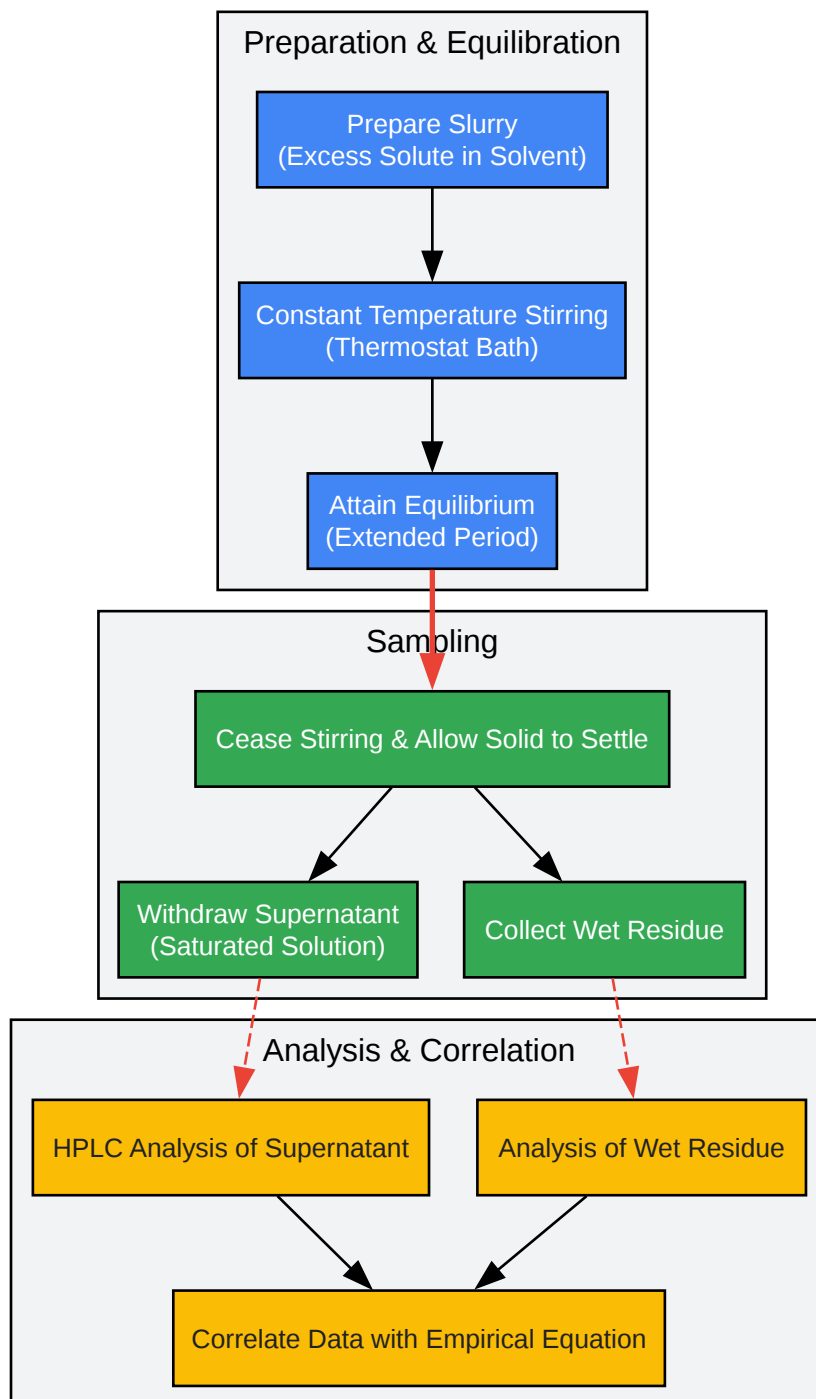
This synthetic method involves the visual determination of the dissolution temperature of a solid in a solvent.

Experimental Steps:

- **Sample Preparation:** A known mass of the solute and solvent are placed in a jacketed vessel.
- **Heating and Observation:** The solution is heated at a constant rate while being stirred. A laser beam is passed through the solution.
- **Endpoint Detection:** The temperature at which the last solid particles dissolve, indicated by the maximum intensity of the laser beam passing through the clear solution, is recorded as the equilibrium temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining equilibrium solubility using the Schreinemaker's wet residue method.



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Caption: Workflow for Schreinemaker's Wet Residue Method.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. sciencemadness.org [sciencemadness.org]
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